

Application Note: Bio-Orthogonal Labeling with Tert-butyl 2-ethynylmorpholine-4-carboxylate

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Compound of Interest

Compound Name:	<i>Tert-butyl 2-ethynylmorpholine-4-carboxylate</i>
CAS No.:	1416229-07-6
Cat. No.:	B1433881

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Executive Summary

Tert-butyl 2-ethynylmorpholine-4-carboxylate is a versatile, chiral heterobifunctional building block utilized in chemical biology and medicinal chemistry.^[1] Its structural utility lies in its two orthogonal reactive handles:

- Terminal Alkyne (C2 position): A bio-orthogonal handle ready for Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC), or "Click Chemistry."^[1]
- Boc-Protected Secondary Amine (N4 position): A latent nucleophile that can be deprotected to facilitate conjugation to activated esters or carboxylic acids.^[1]

This Application Note provides a rigorous protocol for labeling azide-functionalized biomolecules (proteins, glycans, or oligonucleotides) with this morpholine scaffold via CuAAC. Additionally, it outlines the "Inverse Labeling" strategy, where the molecule serves as a linker to install an alkyne handle onto a protein target.^[1]

Chemical Properties & Handling

Property	Specification
IUPAC Name	tert-butyl 2-ethynylmorpholine-4-carboxylate
Molecular Formula	C ₁₁ H ₁₇ NO ₃
Molecular Weight	211.26 g/mol
Solubility	Soluble in organic solvents (DMSO, DMF, DCM, Methanol).[1] Sparingly soluble in water.[1]
Storage	-20°C, desiccated. Protect from moisture.[1]
Stability	Stable under standard laboratory conditions.[1] Avoid strong acids (removes Boc) unless intended.[1]

Preparation of Stock Solutions:

- Solvent: Anhydrous Dimethyl Sulfoxide (DMSO) is recommended for biological applications to ensure miscibility with aqueous buffers.[1]
- Concentration: Prepare a 100 mM stock solution.
 - Calculation: Dissolve 21.1 mg in 1.0 mL DMSO.
- Storage: Aliquot into single-use vials and store at -20°C. Avoid repeated freeze-thaw cycles.

Experimental Workflows

The versatility of this molecule allows for two distinct labeling strategies.[1]

Strategy A: Direct "Click" Labeling (Primary Protocol)

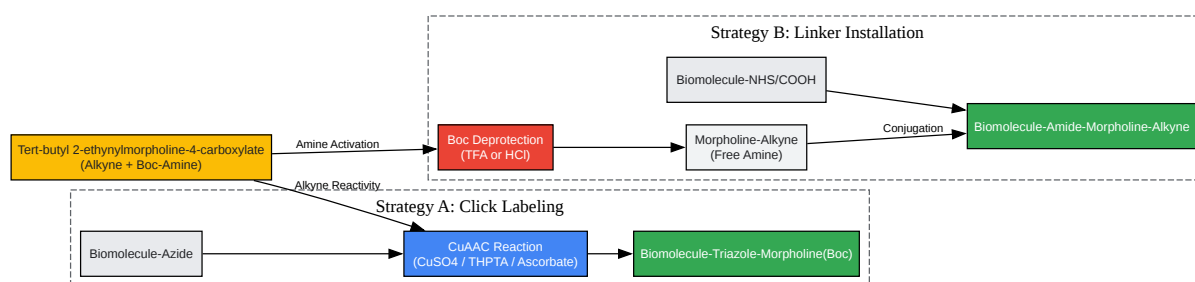
Objective: Attach the morpholine scaffold to an Azide-labeled biomolecule. Mechanism: The terminal alkyne of the morpholine reacts with the azide on the biomolecule via CuAAC to form a stable 1,2,3-triazole linkage.[1] Application: Fragment-based drug discovery (morpholine screening), capping unreacted azides, or metabolic probe derivatization.[1]

Strategy B: Linker Installation (Advanced)

Objective: Install the alkyne-morpholine motif onto a native protein/peptide.^[1] Mechanism:

- Deprotection: Remove the Boc group (TFA/DCM) to expose the secondary amine.^[1]
 - Conjugation: React the free amine with an NHS-ester or activated carboxyl on the protein.^[1]
- Result: An alkyne-functionalized protein ready for downstream Click chemistry.

Visual Workflow: Dual-Path Labeling Strategy



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Caption: Dual-pathway utility of the morpholine scaffold: Direct Click Labeling (Top) vs. Linker Installation (Bottom).

Protocol: CuAAC Labeling of Azide-Modified Biomolecules

This protocol describes the conjugation of **Tert-butyl 2-ethynylmorpholine-4-carboxylate** to an azide-modified protein.^[1]

Reagents Required

- Azide-Labeled Protein: 1–5 mg/mL in PBS (pH 7.4). Avoid buffers with chelators (EDTA, EGTA) or reducing agents (DTT, TCEP) as they interfere with Copper.[\[1\]](#)
- Morpholine Alkyne Stock: 100 mM in DMSO.
- CuSO₄ Solution: 20 mM in water (freshly prepared).
- THPTA Ligand: 50 mM in water. (Tris(3-hydroxypropyltriazolylmethyl)amine).[\[1\]](#)[\[2\]](#) Crucial for protecting proteins from oxidative damage and maintaining Cu(I) solubility.[\[1\]](#)[\[3\]](#)
- Sodium Ascorbate: 100 mM in water (Prepare immediately before use).
- Aminoguanidine (Optional): 100 mM in water (Prevents protein cross-linking by oxidized ascorbate byproducts).[\[1\]](#)

Step-by-Step Procedure

1. Pre-Complexation of Copper (Catalyst Mix)

Premixing Copper and Ligand is critical to prevent protein degradation.[\[1\]](#)

- In a clean microcentrifuge tube, mix THPTA and CuSO₄ in a 5:1 molar ratio.
 - Example: Mix 10 µL of 50 mM THPTA with 5 µL of 20 mM CuSO₄.[\[1\]](#)
 - Incubate for 5 minutes at Room Temperature (RT). The solution should remain clear blue/green.[\[1\]](#)

2. Reaction Setup

- Transfer 50 µL of Azide-Protein (approx. 50–100 µM) into a reaction tube.
- Add 1 µL of Morpholine Alkyne stock (Final conc: ~2 mM). Ensure >20-fold molar excess over protein.
- Add 3 µL of the Cu-THPTA Complex prepared in Step 1.
- (Optional) Add 5 µL of 100 mM Aminoguanidine.
- Initiate Reaction: Add 5 µL of 100 mM Sodium Ascorbate.

- Mix: Vortex gently and flush the headspace with Nitrogen or Argon (optional but recommended to preserve Cu(I)).
- Incubation: Incubate at RT for 30–60 minutes in the dark with mild agitation.

3. Purification

- Quench: Add EDTA to a final concentration of 10 mM to chelate the copper.
- Cleanup: Remove excess reagents using:
 - Spin Desalting Columns (e.g., Zeba Spin, 7K MWCO).[1]
 - Dialysis against PBS.[1]
- Storage: Store the labeled protein at 4°C or -80°C depending on protein stability.

Advanced Protocol: Boc-Deprotection & Linker Installation

Use this protocol if you intend to use the molecule as a linker to install an alkyne on a protein lysine residue.[1]

Step 1: Boc-Deprotection[1][4]

- Dissolve **Tert-butyl 2-ethynylmorpholine-4-carboxylate** (10 mg) in 1 mL DCM (Dichloromethane).
- Add 1 mL TFA (Trifluoroacetic acid).
- Stir at RT for 60 minutes. Monitor by TLC or LC-MS (Loss of Boc mass: -100 Da).[1]
- Evaporate solvent under nitrogen flow or rotary evaporation.[1]
- Workup: Re-dissolve in minimal Methanol and precipitate with cold Ether (if solid) or use directly as the TFA salt (neutralize in the next step).

Step 2: Conjugation to Protein (NHS Ester Method)

Note: Since the morpholine amine is secondary, it is less nucleophilic than a primary amine.^[1] High pH (8.0–8.5) and excess reagent are required.

- Protein Prep: Buffer exchange protein into 0.1 M NaHCO₃ (pH 8.3).
- Linker Activation (In Situ):
 - If attaching to a Carboxyl-Protein: Use EDC/NHS activation of the protein first.^[1]
 - If attaching to an NHS-Protein (e.g., commercial NHS-activated scaffold): Proceed to step 3.^[1]
 - Alternative: If the protein has native lysines, you must activate the Morpholine Amine with a bifunctional linker (e.g., DSC - Disuccinimidyl carbonate) to turn it into an NHS-carbamate, then react with protein.^[1]
 - Simpler Route: Use the deprotected morpholine to react with an Epoxide or Activated Halide on the biomolecule.^[1]

Quality Control & Validation

Method	Purpose	Expected Outcome
LC-MS (ESI)	Confirm covalent attachment	Mass shift corresponding to +Morpholine adduct (+211 Da for full molecule, or +111 Da if Boc removed). ^[1]
Fluorescence	Functional Validation	If the morpholine is a "silent" label, perform a secondary Click reaction with a Fluorophore-Azide to verify the alkyne is active. ^[1]
H-NMR	Purity of Small Molecule	Confirm presence of terminal alkyne proton (~2.2 ppm) and Boc peak (~1.4 ppm) before use.

Troubleshooting Guide

- Precipitation of Protein:
 - Cause: Copper concentration too high or unstable Cu(I).[\[1\]](#)
 - Solution: Increase THPTA ligand ratio (up to 10:1 vs Cu). Keep DMSO < 10% final volume.
- Low Labeling Efficiency:
 - Cause: Oxidation of Cu(I) to Cu(II).[\[1\]](#)
 - Solution: Use fresh Ascorbate.[\[1\]](#)[\[3\]](#) Perform reaction under inert gas (N₂). Add more catalyst after 30 mins.
- Boc Group Instability:
 - Cause: Acidic buffer.[\[1\]](#)
 - Solution: Ensure Click reaction is performed at pH 7.0–8.0.[\[1\]](#)

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